

# Dienogest-d8 supplier and purchasing information for research labs

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## Compound of Interest

Compound Name: *Dienogest-d8*

Cat. No.: *B3025960*

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## A Technical Guide to Dienogest-d8 for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Dienogest-d8**, a deuterated analog of the synthetic progestin Dienogest. This guide is intended for research laboratories and professionals in drug development, offering detailed supplier and purchasing information, experimental protocols for its use as an internal standard, and an exploration of the signaling pathways influenced by Dienogest.

### Dienogest-d8: An Overview for Research Use

**Dienogest-d8** is a stable isotope-labeled version of Dienogest, where eight hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis of Dienogest in biological matrices using mass spectrometry-based techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Its use is strictly for research purposes and not for human or animal consumption.<sup>[1]</sup>

## Supplier and Purchasing Information for Dienogest-d8

For research laboratories, sourcing high-purity and well-characterized **Dienogest-d8** is crucial for reliable experimental outcomes. Several reputable suppliers offer this compound for research use. The following table summarizes key information from various suppliers to facilitate easy comparison.

Supplier	Catalog Number	CAS Number	Molecular Formula	Purity	Available Quantities
Cayman Chemical	30153	2376035-92-4	C <sub>20</sub> H <sub>17</sub> D <sub>8</sub> NO <sub>2</sub>	≥99% deuterated forms (d <sub>1</sub> -d <sub>8</sub> )	1 mg
Santa Cruz Biotechnology	sc-211789	65928-58-7 (unlabeled)	C <sub>20</sub> H <sub>20</sub> D <sub>5</sub> NO <sub>2</sub>	Not specified	Inquire
Clearsynth	CS-T-95509	65928-58-7 (unlabeled)	C <sub>20</sub> H <sub>17</sub> D <sub>8</sub> NO <sub>2</sub>	Not specified	Inquire
AdooQ Bioscience	Not specified	65928-58-7 (unlabeled)	Not specified	>99% (HPLC)	Inquire
MedchemExpress	HY-B0084S2	Not specified	C <sub>20</sub> H <sub>19</sub> D <sub>6</sub> NO <sub>2</sub>	99.92% (HPLC)	Inquire
RayBiotech	Not specified	65928-58-7 (unlabeled)	C <sub>20</sub> H <sub>25</sub> NO <sub>2</sub> (unlabeled)	99.75%	10 mM (in 1 mL DMSO), 10mg, 25mg, 50mg, 100mg

Note: Purity specifications and available quantities are subject to change. It is recommended to contact the suppliers directly for the most up-to-date information and to request a Certificate of Analysis.

## Certificate of Analysis

A Certificate of Analysis (CoA) is a critical document that provides detailed information about the quality and purity of a specific batch of a compound. Researchers should always request

and review the CoA before using **Dienogest-d8** in their experiments. An example of the information typically found on a CoA for a related Dienogest product is provided below.

Sample Certificate of Analysis Information (for 11,12 delta Dienogest)[2]

Test	Result
Appearance	-
Solubility	-
<sup>1</sup> H-NMR	Conforms to structure
MASS	Conforms to structure
Chromatographic Purity	>90%
Long term Storage	Store at 2-8 °C in well-closed container
Handling and Transit	25-30 °C in well-closed container

## Experimental Protocol: Quantification of Dienogest in Human Plasma using LC-MS/MS with **Dienogest-d8** as an Internal Standard

The following protocol is a synthesized methodology based on established and validated methods for the quantification of Dienogest in biological samples.[3][4][5] **Dienogest-d8** serves as the internal standard to ensure accuracy and precision by correcting for variations during sample preparation and analysis.

### 1. Materials and Reagents:

- Dienogest analytical standard
- **Dienogest-d8** (Internal Standard)
- Human plasma (K2 EDTA)
- Acetonitrile (HPLC grade)

- Ammonium acetate (LC-MS grade)
- Water (LC-MS grade)
- Zorbax XDB-Phenyl column (4.6 × 75 mm, 3.5 μm) or equivalent

## 2. Preparation of Stock and Working Solutions:

- Prepare stock solutions of Dienogest and **Dienogest-d8** in a suitable organic solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions of Dienogest by serial dilution of the stock solution with the mobile phase to create a calibration curve (e.g., ranging from 1 to 200 ng/mL).
- Prepare a working solution of the internal standard (**Dienogest-d8**) at an appropriate concentration (e.g., 100 ng/mL) in the mobile phase.

## 3. Sample Preparation (Liquid-Liquid Extraction):

- To 200 μL of human plasma in a microcentrifuge tube, add 20 μL of the **Dienogest-d8** internal standard working solution and vortex briefly.
- Add 1 mL of a suitable extraction solvent (e.g., a mixture of ethyl acetate and n-hexane).
- Vortex the mixture for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the upper organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- Inject a portion of the reconstituted sample (e.g., 10 μL) into the LC-MS/MS system.

## 4. LC-MS/MS Conditions:

- LC System: Agilent 1200 series or equivalent
- Column: Zorbax XDB-Phenyl (4.6 × 75 mm, 3.5 μm)
- Mobile Phase: Isocratic elution with Acetonitrile:5 mM Ammonium Acetate (70:30, v/v)
- Flow Rate: 0.60 mL/min
- Column Temperature: 40°C
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., API 4000)
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transitions:
  - Dienogest: m/z 312.3 → 135.3
  - **Dienogest-d8** (IS): (adjust based on specific deuteration pattern, e.g., for d6: m/z 318.3 → appropriate fragment)
- Data Analysis: Quantify Dienogest concentration by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

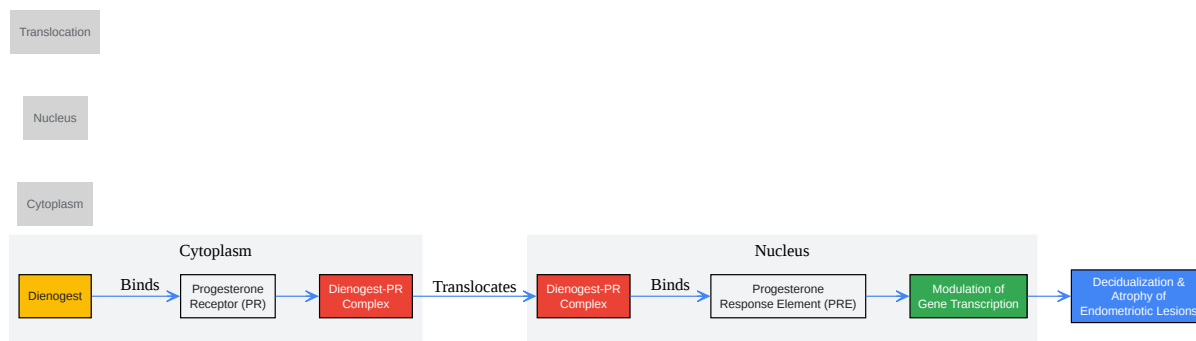
## Signaling Pathways and Mechanism of Action of Dienogest

Dienogest is a synthetic progestin that exerts its therapeutic effects, particularly in the context of endometriosis, through its interaction with the progesterone receptor and subsequent modulation of various signaling pathways.<sup>[6][7][8][9][10]</sup>

### 1. Progesterone Receptor Agonism:

Dienogest is a potent and selective agonist of the progesterone receptor (PR).<sup>[11][12]</sup> Upon binding to the PR in the cytoplasm, the receptor-ligand complex translocates to the nucleus, where it binds to progesterone response elements (PREs) on target genes, thereby regulating

their transcription. This leads to a decidualization of endometrial tissue and subsequent atrophy of endometriotic lesions.[8]

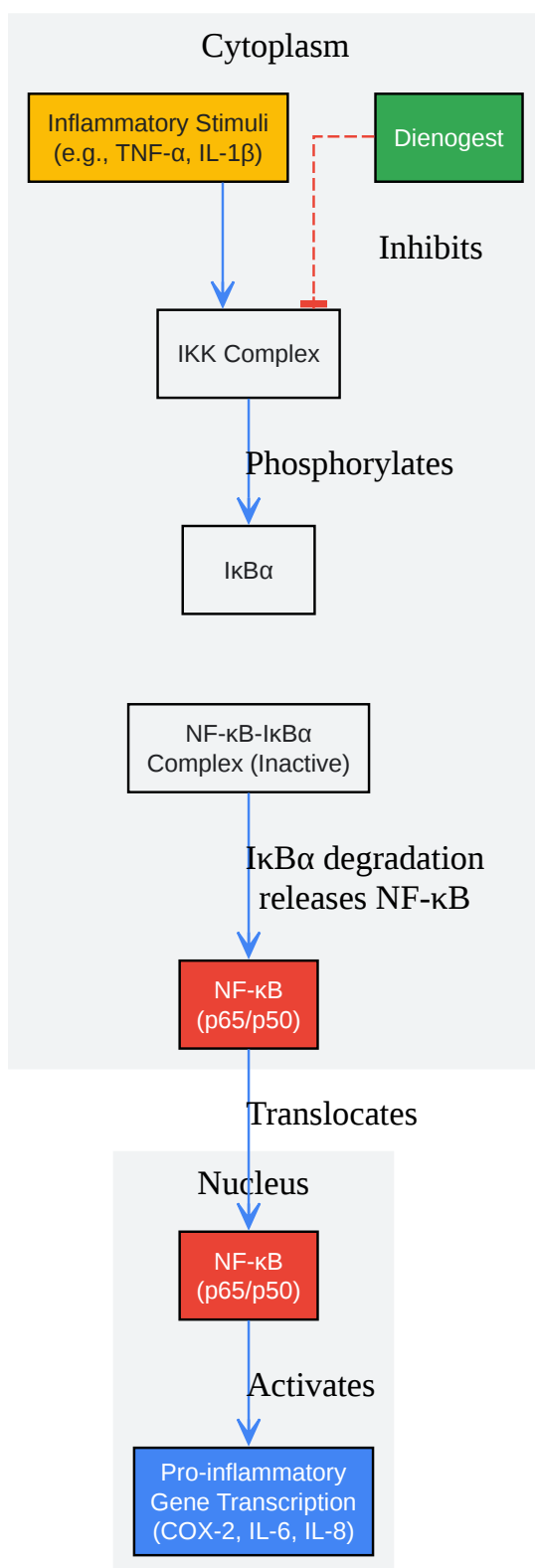


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Caption: Dienogest binds to the progesterone receptor, leading to the modulation of gene transcription and cellular effects in endometriotic tissue.

## 2. Inhibition of Inflammatory Pathways (NF- $\kappa$ B Signaling):

Endometriosis is characterized by a chronic inflammatory state. Dienogest has been shown to exert anti-inflammatory effects, in part by inhibiting the nuclear factor-kappa B (NF- $\kappa$ B) signaling pathway.[13][14][15][16] By suppressing the activation of NF- $\kappa$ B, Dienogest can reduce the expression of pro-inflammatory cytokines and enzymes, such as interleukins (IL-6, IL-8) and cyclooxygenase-2 (COX-2), thereby alleviating inflammation and pain associated with endometriosis.



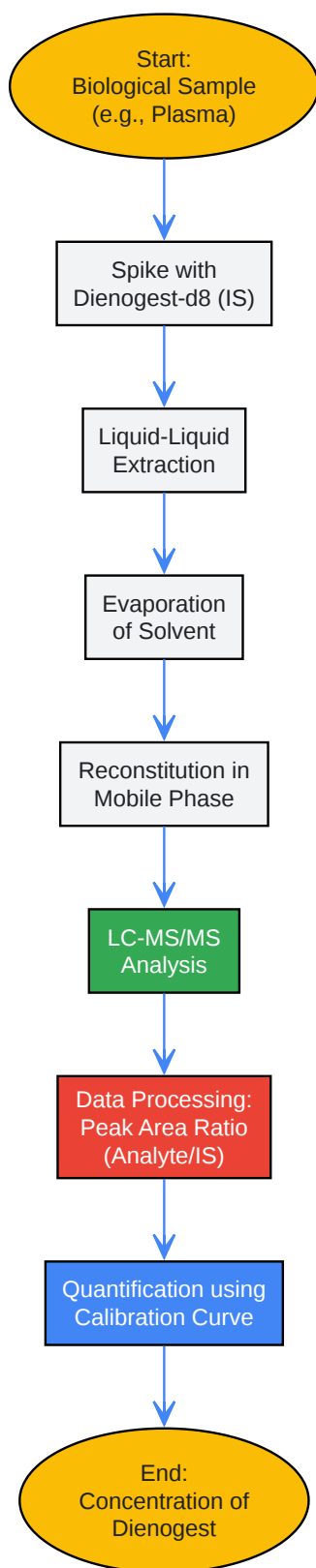
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Caption: Dienogest inhibits the NF- $\kappa$ B signaling pathway, reducing the expression of pro-inflammatory genes.

### 3. Experimental Workflow for **Dienogest-d8** in Quantitative Analysis:

The following diagram illustrates a typical workflow for the use of **Dienogest-d8** as an internal standard in a research setting for the quantification of Dienogest in a biological sample.





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Caption: A typical experimental workflow for the quantification of Dienogest using **Dienogest-d8** as an internal standard.

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